

Navigating the Safety Profile of Canrenone-D7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Canrenone-D7 (major)*

Cat. No.: *B1165250*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and toxicological profile of Canrenone-D7. As a deuterated analog of Canrenone, its chemical and biological properties are considered fundamentally identical to the parent compound for the purposes of occupational safety. Canrenone is the primary active metabolite of the potassium-sparing diuretic, Spironolactone.[1][2] This document synthesizes critical safety data to ensure its responsible use in a research and development setting.

Compound Identification and Mechanism of Action

Canrenone-D7 is a steroidal lactone and an aldosterone antagonist.[2] Its mechanism of action involves competitively binding to the mineralocorticoid receptor, primarily in the kidneys, which leads to increased sodium and water excretion while inhibiting potassium excretion.[2] This biological activity underscores the need for careful handling, as accidental exposure could have pharmacological effects. Canrenone is classified as a diuretic and an antihypertensive agent.[3]

Identifier	Information
Product Name	Canrenone-D7 (major)
Synonyms	17-Hydroxy-3-oxopregna-4,6-diene-21-carboxylic acid, γ -lactone-D7 (major)[4][5]
CAS Number	976-71-6 (Unlabelled)[4][5][6][7][8]
Chemical Formula	$C_{22}H_{21}D_7O_3$ [5]
Molecular Weight	347.5 g/mol [5]
Appearance	Pale yellow or white to light-brown crystalline solid[3][5]

GHS Hazard Profile and Risk Analysis

Canrenone is classified as a hazardous substance under the Globally Harmonized System (GHS).[3] Understanding these classifications is foundational to establishing a valid and trustworthy safety protocol. The hazards primarily relate to chronic exposure risks rather than acute toxicity.

GHS Classification	Hazard Statement	Implication for Researchers
Carcinogenicity, Category 2[4][6]	H351: Suspected of causing cancer.[4][6]	Long-term or repeated exposure, even at low levels, could pose a carcinogenic risk. This necessitates stringent engineering controls and PPE to minimize any possibility of inhalation or skin contact.
Reproductive Toxicity, Category 2[4][6]	H361: Suspected of damaging fertility or the unborn child.[4]	Personnel of reproductive age should be fully aware of these risks. Workflows must be designed to prevent any systemic absorption.
STOT RE, Category 2[4][6]	H373: May cause damage to organs through prolonged or repeated exposure.[4]	This classification highlights the cumulative risk. It reinforces the need for consistent adherence to safety protocols over the entire duration of a project.
Aquatic Hazard, Chronic 2[4][6]	H411: Toxic to aquatic life with long lasting effects.[4][6]	Proper disposal is not just a laboratory safety issue but an environmental responsibility. Waste streams must be strictly segregated and disposed of as hazardous chemical waste.

Signal Word:Warning[4]

The causality behind these classifications is linked to the compound's biological activity as a steroid derivative. Interference with hormonal pathways can lead to downstream effects on cell regulation and development, which is the mechanistic basis for the carcinogenicity and reproductive toxicity concerns.

Exposure Control and Personal Protective Equipment (PPE)

A self-validating safety system relies on a multi-layered approach where engineering controls are the primary barrier, and PPE serves as the essential final barrier. Given the powdered nature of the solid and its hazard profile, mitigating dust formation is the highest priority.[6][9]

Engineering Controls

- Ventilation: All handling of solid Canrenone-D7 must occur in a well-ventilated area.[6] For weighing and preparing solutions, a certified chemical fume hood or a powder containment hood is mandatory. This is a non-negotiable control to prevent inhalation of fine particulates.
- Electrostatic Discharge: Use non-sparking tools and ensure proper grounding to prevent fire caused by electrostatic discharge, particularly when handling larger quantities of the powder. [6]

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the GHS hazards. The goal is to prevent all routes of exposure: inhalation, dermal, and ocular.

- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile).[6]
- Eye Protection: Tightly fitting safety goggles with side-shields are required to protect against airborne particles.[6]
- Respiratory Protection: When dusts are generated, a respirator is necessary. A NIOSH-approved P3 filter is recommended for particulates.
- Body Protection: A lab coat or fire/flammable-resistant and impervious clothing should be worn to prevent skin contact.[6]

The following diagram illustrates the workflow for safely handling Canrenone-D7 in a laboratory setting.



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Caption: Safe Handling Workflow for Potent Compounds.

Accidental Release and First Aid Measures

Preparedness is key to mitigating the impact of an accidental release or exposure.

Accidental Release Measures

- Evacuate: Keep unnecessary personnel away from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[6]
- Clean-up:
 - Avoid generating dust.[3][6] Use dry clean-up procedures.[3]
 - Gently sweep or vacuum the material.
 - Collect the spilled material and place it in a suitable, closed, and labeled container for disposal.[6]
 - All materials used for cleanup should be treated as hazardous waste.

First Aid Protocols

Exposure Route	First Aid Protocol	Rationale
Inhalation	Move the person to fresh air. If symptoms persist, consult a physician.[8][10]	Removes the individual from the source of exposure. Medical consultation is necessary to assess respiratory effects.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.[8]	Rapid decontamination minimizes dermal absorption of the compound.
Eye Contact	Rinse opened eye for several minutes under running water. Call an ophthalmologist.[10]	Immediate and thorough irrigation is critical to remove particles and prevent eye damage.
Ingestion	Rinse mouth with water. Immediately make the victim drink water (two glasses at most). Consult a physician.[8]	Dilution may help reduce the concentration in the stomach. Do not induce vomiting. Medical evaluation is crucial due to potential systemic effects.

Storage and Stability

Proper storage is essential for maintaining the integrity of the compound and ensuring laboratory safety.

- **Conditions:** Store in a cool, dry, well-ventilated area in the original, tightly sealed container.[3] Many suppliers recommend storage at -20°C.[8]
- **Incompatibilities:** Avoid strong bases and oxidizing agents.[3]
- **Stability:** The product is considered chemically stable under standard ambient conditions.[3]

Toxicological and Ecological Profile

While specific toxicological studies on the deuterated form are not available, the data for Canrenone is the authoritative guide.

- Acute Toxicity: The oral LD50 in rats is reported as >5000 mg/kg, indicating low acute toxicity.[3] However, accidental ingestion may still be harmful.[3]
- Chronic Effects: The primary concerns are the long-term effects previously identified: suspected carcinogen and reproductive toxicant.[4][6] Large doses can produce fluid and electrolyte imbalance.[3]
- Ecological Toxicity: Canrenone is toxic to aquatic organisms, and discharge into the environment must be avoided.[3][6] This reinforces the need for proper hazardous waste disposal procedures and prohibits drain disposal.[6][8]

Disposal Considerations

All waste containing Canrenone-D7 must be treated as hazardous.

- Segregation: Do not mix with other waste.
- Containers: Leave chemicals in their original containers if possible, or use designated, sealed, and clearly labeled hazardous waste containers.
- Procedure: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9]

By adhering to the principles and protocols outlined in this guide, researchers can handle Canrenone-D7 with the high degree of caution it warrants, ensuring both personal safety and the integrity of their scientific work.

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